

4-Morpholinepropanoic acid, methyl ester basic properties

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Compound of Interest

Compound Name: 4-Morpholinepropanoic acid, methyl ester

CAS No.: 33611-43-7

Cat. No.: B1581121

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Technical Monograph: Methyl 3-Morpholinopropionate

Synonyms: **4-Morpholinepropanoic acid, methyl ester**; Methyl 3-(morpholin-4-yl)propanoate

CAS Registry Number: 33611-43-7[1][2]

Executive Summary

Methyl 3-morpholinopropionate is a versatile heterocyclic building block characterized by a morpholine ring attached to a propionate ester tail.[1][2] It serves as a critical intermediate in the synthesis of acryloyl morpholine (ACMO), a monomer used in high-performance hydrogels and peptide synthesis resins.[2] In medicinal chemistry, this compound is utilized to introduce the morpholine moiety—a "privileged structure" known for improving the aqueous solubility and metabolic stability of drug candidates.[2] This guide details its physicochemical properties, validated synthetic protocols via aza-Michael addition, and its application in modern drug development.[2]

Physicochemical Profile

Property	Value	Source/Condition
Molecular Formula	C ₈ H ₁₅ NO ₃	—
Molecular Weight	173.21 g/mol	—
Appearance	Colorless to pale yellow liquid	Ambient
Boiling Point	82 °C	@ 2 mmHg (Vacuum)
Density	1.068 g/mL	@ 25 °C
Refractive Index (ngcontent-ng-c3932382896="" _ngghost-ng-c706637299="" class="inline ng-star-inserted">)	1.459	—
Flash Point	104 °C (219 °F)	Closed Cup
Solubility	Miscible in EtOH, DCM, MeOH; Mod.[1][3][4] Soluble in Water	—
pKa (Calculated)	~5.98	Conjugate acid

Synthesis & Mechanism: The Aza-Michael Addition

The most atom-economical route to Methyl 3-morpholinopropionate is the aza-Michael addition.
[2] This reaction involves the nucleophilic attack of the secondary amine (morpholine) onto the

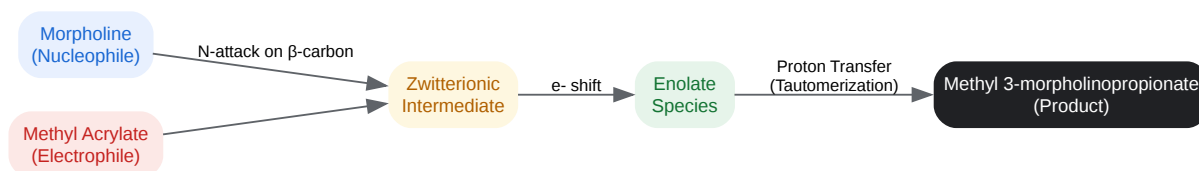
-carbon of an

-unsaturated ester (methyl acrylate).

Mechanistic Pathway

The reaction proceeds through a 1,4-conjugate addition mechanism.[2][5] Morpholine acts as the Michael donor, while methyl acrylate is the Michael acceptor.[2] The reaction is often

autocatalytic but can be accelerated by Lewis acids or protic solvents.[2]



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Figure 1: Mechanistic flow of the aza-Michael addition between morpholine and methyl acrylate.[2]

Validated Synthetic Protocol

Objective: Synthesis of Methyl 3-morpholinopropionate on a 100 mmol scale.

Reagents:

- Morpholine (8.71 g, 100 mmol)[2]
- Methyl Acrylate (8.61 g, 100 mmol)[2]
- Solvent: Methanol (20 mL) or neat (solvent-free)

Procedure:

- Setup: Equip a 100 mL round-bottom flask with a magnetic stir bar and an addition funnel. Place the flask in an ice-water bath (0 °C).
- Addition: Charge the flask with Morpholine (1.0 eq). Add Methyl Acrylate (1.0 eq) dropwise over 30 minutes.[2] Note: The reaction is exothermic; temperature control is crucial to prevent polymerization of the acrylate.[2]
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature (25 °C) for 2–4 hours. Monitor consumption of acrylate by TLC (SiO₂, 50% EtOAc/Hexanes) or ¹H NMR (disappearance of vinylic protons at 5.8–6.4 ppm).[2]

- Workup: If methanol was used, remove it under reduced pressure.
- Purification: Purify the crude oil via vacuum distillation (bp 82 °C @ 2 mmHg).
 - Yield: Typically 90–95% (isolated).[2]
 - Purity: >98% by GC.[2]

Applications in Drug Discovery

The 3-morpholinopropionate motif is a strategic tool in medicinal chemistry, often employed to modulate the ADME (Absorption, Distribution, Metabolism, Excretion) profile of a lead compound.[2]

Solubility Enhancement

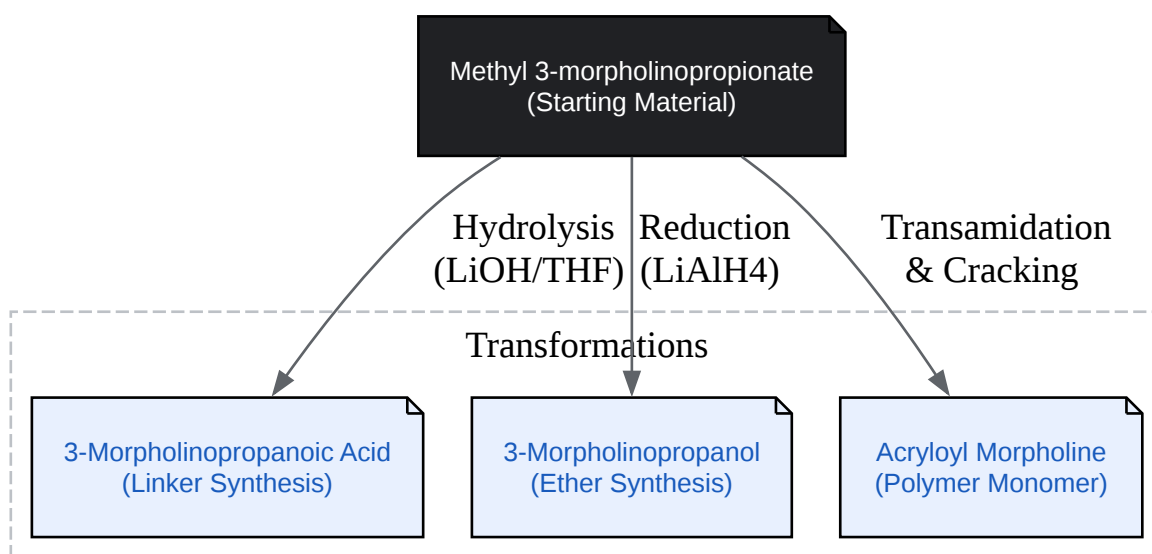
The morpholine nitrogen has a pKa of approximately 8.3 (in the ring system), making it partially protonated at physiological pH.[2] This introduces hydrophilicity to lipophilic scaffolds without the toxicity associated with primary aliphatic amines.[2]

Metabolic Stability

Unlike linear alkyl chains which are prone to rapid oxidation by CYP450 enzymes, the morpholine ring is metabolically robust.[2] The ether oxygen reduces the basicity of the nitrogen (compared to piperidine), reducing the likelihood of hERG channel inhibition—a common cardiac safety liability.[2]

Hydrolysis to Linkers

The methyl ester is readily hydrolyzed to 3-morpholinopropanoic acid (CAS 4497-04-5) using LiOH or KOH.[2] This acid is a vital linker used to attach the morpholine solubilizing group to amine-bearing drugs via amide coupling.[2]



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Figure 2: Downstream synthetic utility of the methyl ester in pharmaceutical and polymer chemistry.[2]

Safety & Handling (E-E-A-T)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[2]
Eye Irritation	H319	Causes serious eye irritation. [2]
Flammability	H226	Flammable liquid and vapor.[2]

Handling Protocols:

- Ventilation: Always handle in a fume hood.[2] The vapor pressure (0.02 mmHg @ 25°C) is low, but aerosols can be irritating.[2]
- PPE: Nitrile gloves (0.11 mm thickness) provide sufficient splash protection.[2] Safety goggles are mandatory due to the risk of irreversible eye damage from the basic amine

functionality.[2]

- Storage: Store under nitrogen or argon. While the ester is stable, the amine can absorb CO₂ from the air over time to form carbamates.[2]

References

- National Institute of Standards and Technology (NIST). **4-Morpholinepropanoic acid, methyl ester** - Mass Spectrum & Properties.[2] NIST Chemistry WebBook.[2] [Link\[2\]](#)
- Sigma-Aldrich. Methyl 3-morpholinopropionate Safety Data Sheet (SDS). [Link\[2\]](#)
- U.S. EPA. CompTox Chemicals Dashboard: Methyl 3-morpholinopropionate.[2] [Link\[2\]](#)
- ChemicalBook. Synthesis of 3-Morpholin-4-yl-propionic acid from methyl ester precursors. [Link\[2\]](#)
- Google Patents. Preparation method of acryloyl morpholine via methyl 3-morpholinopropionate intermediate (CN107973759B).[2] [Link\[2\]](#)

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Sources

- 1. lookchem.com [lookchem.com]
- 2. bsj.uobaghdad.edu.iq [bsj.uobaghdad.edu.iq]
- 3. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 4. US8207157B2 - Methods and compositions for repelling arthropods - Google Patents [patents.google.com]
- 5. Michael Addition [organic-chemistry.org]
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